

Standard Operating Procedure: Handling and Disposal of Y13g

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Compound of Interest

Compound Name: Y13g

Cat. No.: B12418200

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This document provides essential safety and logistical information for the handling and disposal of **Y13g**, a potent, uncharacterized research compound. Adherence to these guidelines is mandatory to ensure personnel safety and minimize environmental impact.

Hazard Assessment and Risk Mitigation

Y13g is a novel substance with an incomplete toxicological profile. Based on preliminary data, it is classified as a potentially hazardous compound. The primary risks associated with **Y13g** are detailed in the table below.

Risk Category	Potential Hazard	Route of Exposure	Required Engineering Controls
Chemical	Suspected mutagen; irritant to skin and eyes.	Inhalation, Dermal, Ocular	Certified chemical fume hood
Physical	Fine powder with high dustiness potential.	Inhalation	Ventilated enclosure for weighing
Toxicological	Unknown long-term effects.	All routes	Use of a glove box for high-concentration work

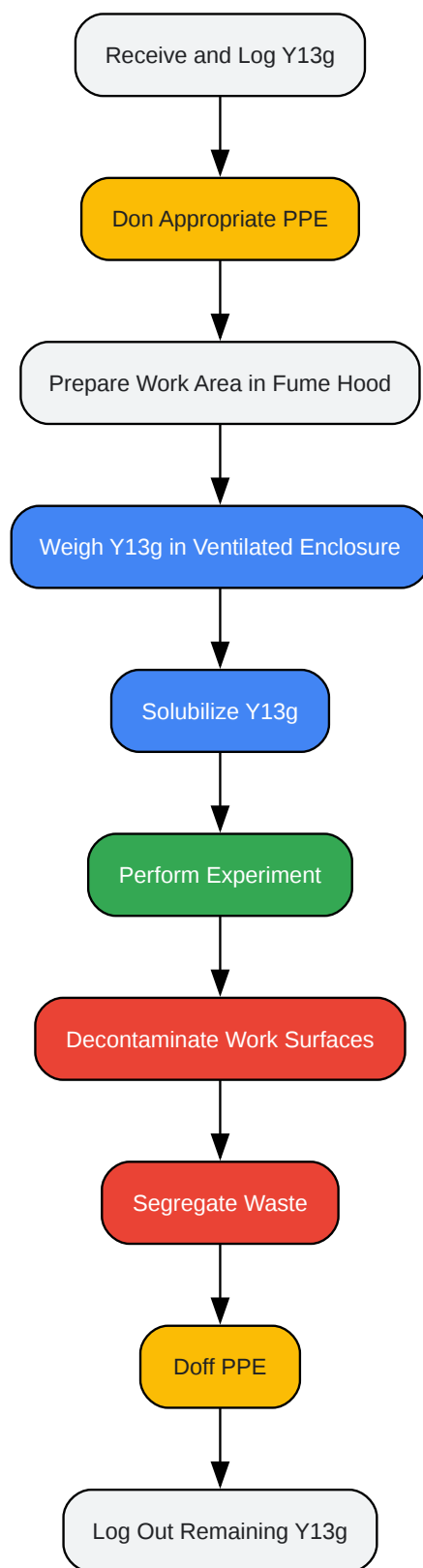
Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Y13g** in any form. All PPE should be donned before entering the designated work area and removed before exiting.

Body Part	Required PPE	Standard	Notes
Hands	Double-gloving with nitrile gloves	ASTM D6319	Change outer glove every 30 minutes or immediately upon contamination.
Eyes	Chemical splash goggles	ANSI Z87.1	Must be worn at all times, even when wearing a face shield.
Body	Disposable lab coat with knit cuffs	---	Must be changed at the end of each shift or if grossly contaminated.
Respiratory	N95 respirator or higher	NIOSH-approved	Required for all procedures involving solid Y13g.
Face	Face shield	ANSI Z87.1	Required when there is a splash hazard.

Experimental Workflow for Handling Y13g

The following diagram outlines the standard procedure for handling **Y13g** from receipt to disposal.

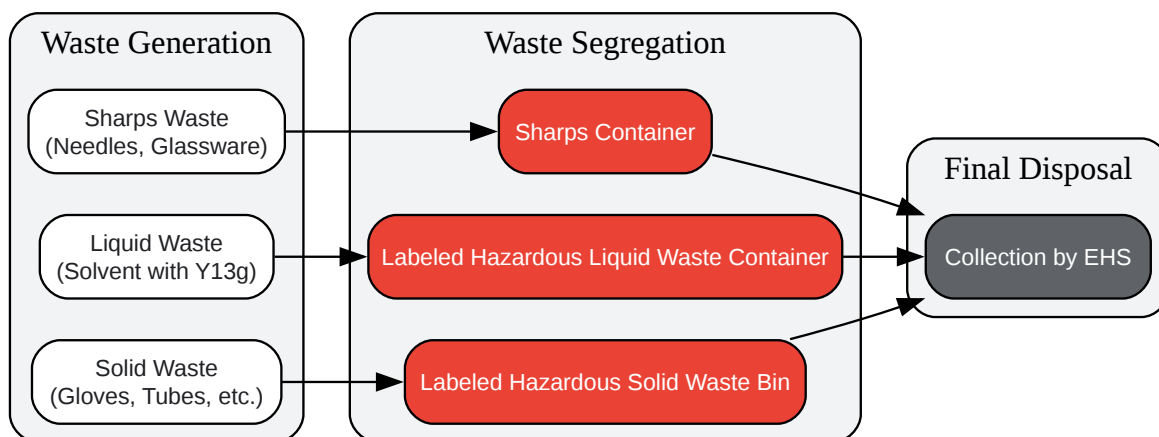


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Caption: Workflow for safe handling of **Y13g**.

Disposal Plan

All waste contaminated with **Y13g** must be treated as hazardous. The following diagram illustrates the waste segregation and disposal pathway.



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